

# A Comprehensive Technical Guide to the Physical Properties of 2-Mercaptoethanol-d6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Mercaptoethanol-d6**

Cat. No.: **B1490777**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core physical properties of **2-Mercaptoethanol-d6**. The information is curated for researchers, scientists, and professionals in drug development who utilize deuterated compounds in their work. This guide includes key quantitative data, detailed experimental methodologies for property determination, and visual representations of common laboratory workflows involving this reagent.

## Core Physical Properties

**2-Mercaptoethanol-d6** (deuterated 2-Mercaptoethanol) is a deuterated analog of 2-Mercaptoethanol where five hydrogen atoms and the hydrogen atom of the thiol group are replaced by deuterium. This isotopic substitution is primarily utilized in applications such as Nuclear Magnetic Resonance (NMR) spectroscopy and as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS).<sup>[1]</sup> While the physical properties are very similar to its non-deuterated counterpart, the increased mass results in slight variations.

The key physical and chemical identifiers for **2-Mercaptoethanol-d6** are summarized below for easy reference.

Property	Value
Molecular Formula	C2D6OS
Molecular Weight	84.17 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	203645-37-8 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	DSCD2CD2OD <a href="#">[2]</a>

A detailed summary of the available quantitative physical data for **2-Mercaptoethanol-d6** is presented in the following table. For properties where specific data for the deuterated form is not readily available, the values for the non-deuterated form (2-Mercaptoethanol) are provided as a close approximation, as significant deviations are not expected.

Physical Property	2-Mercaptoethanol-d6	2-Mercaptoethanol (for comparison)
Density	1.204 g/mL at 25 °C <a href="#">[2]</a>	1.114 g/cm <sup>3</sup> <a href="#">[6]</a>
Boiling Point	157 °C (decomposes) <a href="#">[2]</a>	157 °C <a href="#">[6]</a>
Melting Point	Not available	-100 °C <a href="#">[6]</a>
Refractive Index	Not available	1.4996 <a href="#">[6]</a>
Isotopic Purity (atom % D)	96% <a href="#">[2]</a>	N/A
Chemical Purity	98% (CP) <a href="#">[2]</a> <a href="#">[4]</a>	N/A

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the effective application of **2-Mercaptoethanol-d6** in research and development. The following sections outline detailed methodologies for key experiments.

### Determination of Density

The density of a liquid can be determined using several established methods. A common and straightforward approach involves the use of a pycnometer or a graduated cylinder and a balance.

Methodology using a Graduated Cylinder and Balance:

- Mass of Empty Cylinder: Accurately measure the mass of a clean, dry graduated cylinder using an analytical balance.
- Volume Measurement: Carefully add a precise volume of **2-Mercaptoethanol-d6** to the graduated cylinder. Record the volume, reading from the bottom of the meniscus.
- Mass of Cylinder and Liquid: Measure the combined mass of the graduated cylinder and the liquid.
- Calculation: The density is calculated by subtracting the mass of the empty cylinder from the combined mass to find the mass of the liquid, and then dividing the mass of the liquid by its volume.

## Determination of Boiling Point

The boiling point of a thiol can be determined using a distillation apparatus or a micro-method with a Thiele tube.

Methodology using a Distillation Apparatus:

- Apparatus Setup: Assemble a standard distillation apparatus with a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- Sample Addition: Place a small volume of **2-Mercaptoethanol-d6** and a few boiling chips into the round-bottom flask.
- Heating: Gently heat the flask.
- Temperature Reading: The boiling point is the temperature at which the liquid and vapor are in equilibrium, observed as a stable temperature on the thermometer as the liquid actively boils and condenses.

## Determination of Refractive Index

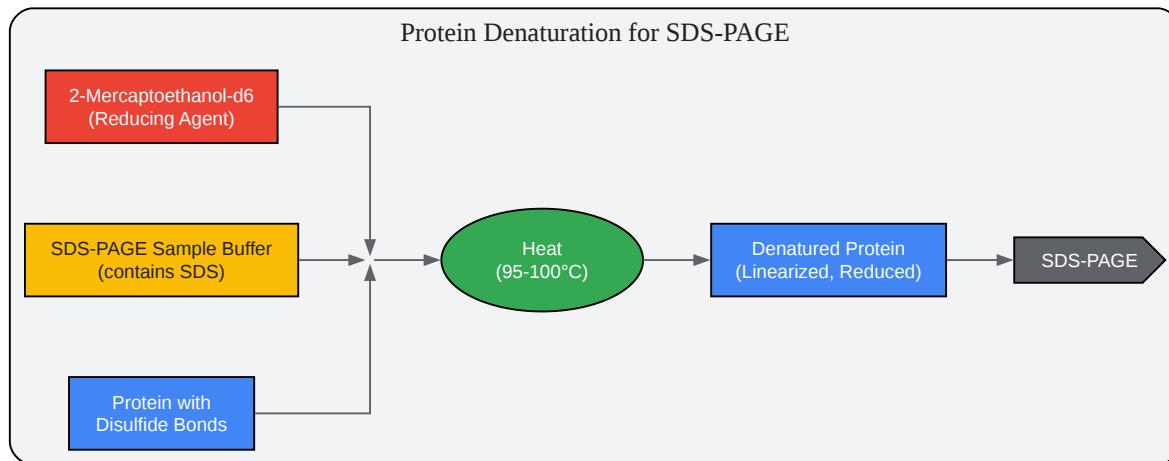
The refractive index is a measure of how light propagates through a substance and can be determined using a refractometer.

Methodology using an Abbe Refractometer:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index.
- Sample Application: Place a few drops of **2-Mercaptoethanol-d6** onto the prism of the refractometer.
- Measurement: Close the prism and allow the temperature to stabilize. Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value from the scale.

## Common Laboratory Applications and Workflows

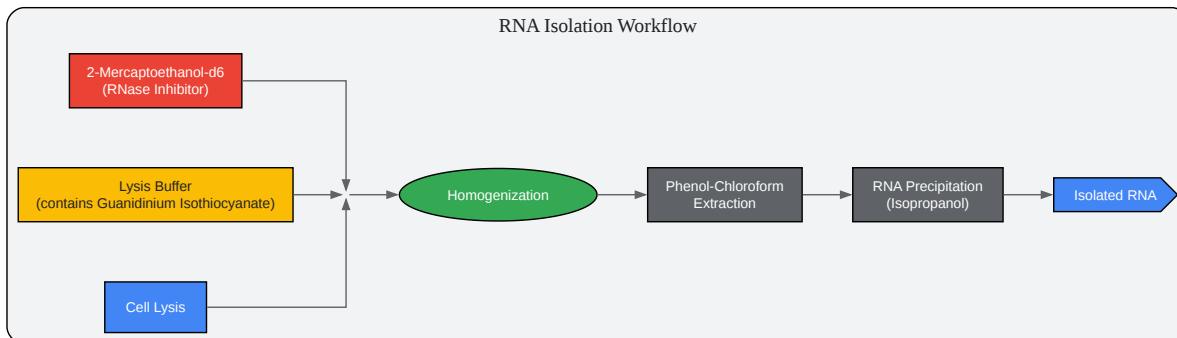
2-Mercaptoethanol is a widely used reducing agent in molecular biology. Its primary function is to cleave disulfide bonds in proteins and to inhibit ribonucleases. The following diagrams illustrate its role in two common experimental workflows.



[Click to download full resolution via product page](#)

Caption: Workflow for protein denaturation using **2-Mercaptoethanol-d6** prior to SDS-PAGE analysis.

In protein analysis, **2-Mercaptoethanol-d6** is added to the sample buffer to reduce the disulfide bonds that maintain the tertiary and quaternary structure of proteins. This, in combination with the denaturing agent SDS and heat, ensures that proteins are fully linearized before being separated by size on a polyacrylamide gel.



[Click to download full resolution via product page](#)

Caption: Role of **2-Mercaptoethanol-d6** in a typical RNA isolation protocol.

During RNA isolation, it is critical to inhibit the activity of ribonucleases (RNases), which are enzymes that degrade RNA. **2-Mercaptoethanol-d6** is a potent RNase inhibitor that works by reducing the disulfide bonds essential for their enzymatic activity.<sup>[7]</sup> It is often included in the lysis buffer along with a chaotropic agent like guanidinium isothiocyanate to ensure the integrity of the isolated RNA.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [przyrbwn.icm.edu.pl](http://przyrbwn.icm.edu.pl) [przyrbwn.icm.edu.pl]

- 3. elearn.almamonuc.edu.iq [elearn.almamonuc.edu.iq]
- 4. ucc.ie [ucc.ie]
- 5. pubs.aip.org [pubs.aip.org]
- 6. 2-Mercaptoethanol - Wikipedia [en.wikipedia.org]
- 7. Why do I have to add beta-mercaptoethanol (beta-ME) to lysis Buffer RLT of the RNeasy Kits? [qiagen.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 2-Mercaptoethanol-d6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1490777#physical-properties-of-2-mercaptoethanol-d6>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)